

# A Comprehensive Technical Guide to the Physical Properties of 3,5-Diethylphenol

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## Compound of Interest

Compound Name: 3,5-Diethylphenol

Cat. No.: B075064

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **3,5-Diethylphenol**, specifically its melting and boiling points. This document is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. The guide includes a summary of quantitative data, detailed experimental protocols, and a visualization of a relevant biological pathway.

## Core Physical Properties of 3,5-Diethylphenol

**3,5-Diethylphenol** is a disubstituted phenolic compound with the chemical formula  $C_{10}H_{14}O$ . Accurate knowledge of its physical properties, such as melting and boiling points, is crucial for its application in synthesis, purification, and formulation.

## Data Presentation

The following table summarizes the key physical properties of **3,5-Diethylphenol**.

Physical Property	Value	Conditions
Melting Point	76 - 77 °C	-
Boiling Point	248 °C	760 Torr

## Experimental Protocols

While specific experimental records for the determination of the physical properties of **3,5-Diethylphenol** are not readily available in public literature, the following protocols describe standard and reliable methodologies for these measurements, adapted from established organic chemistry practices. These protocols are analogous to those used for similar phenolic compounds.

### Determination of Melting Point

Principle: The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point can be determined using a capillary melting point apparatus.

Apparatus and Reagents:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- **3,5-Diethylphenol**, purified solid
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of dry, purified **3,5-Diethylphenol** is placed in a mortar and finely ground with a pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the solid into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is achieved.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus.

- **Heating and Observation:** The apparatus is turned on, and the temperature is increased at a rapid rate initially. A preliminary, approximate melting point is observed.
- **Accurate Determination:** The apparatus is allowed to cool. A fresh capillary tube with the sample is placed in the apparatus, and the temperature is raised rapidly to about 10-15 °C below the approximate melting point. The heating rate is then adjusted to a slow rate of 1-2 °C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is reported as the melting point.

## Determination of Boiling Point

**Principle:** The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. The normal boiling point is measured at an atmospheric pressure of 760 Torr. A common method for determining the boiling point of a small quantity of liquid is the micro boiling point or Siwoloboff method.

**Apparatus and Reagents:**

- Thiele tube or a similar heating bath (e.g., oil bath with a stirrer)
- Thermometer (calibrated)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- **3,5-Diethylphenol**, purified liquid (if the sample is solid at room temperature, it should be gently heated to its molten state)
- Heating source (e.g., Bunsen burner or heating mantle)

**Procedure:**

- **Sample Preparation:** Approximately 0.5 mL of **3,5-Diethylphenol** is placed in the small test tube.

- **Capillary Insertion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer using a rubber band or a wire, ensuring the bulb of the thermometer is level with the sample. The entire assembly is then clamped and immersed in the heating bath (Thiele tube or oil bath), ensuring the sample is below the level of the heating fluid.
- **Heating:** The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- **Observation:** The heating is continued until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube. At this point, the heating is stopped.
- **Data Recording:** The liquid in the heating bath is allowed to cool while being stirred. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded. This temperature is the boiling point of the liquid at the ambient atmospheric pressure. For a normal boiling point, a pressure correction may be necessary if the atmospheric pressure is not 760 Torr.

## Biodegradation Pathway of Alkylphenols

While a specific signaling pathway for **3,5-Diethylphenol** is not extensively documented, its structural similarity to other alkylphenols, such as 3,5-dimethylphenol, suggests a plausible biodegradation pathway in microorganisms like *Pseudomonas* species. These bacteria are known to degrade aromatic compounds. The following diagram illustrates a hypothetical metabolic pathway for the aerobic degradation of **3,5-Diethylphenol**.



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Caption: Hypothetical aerobic biodegradation pathway of **3,5-Diethylphenol** by a meta-cleavage route.

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